

Glyceryl 1-monooctanoate stability issues storage conditions

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Compound Focus: Glyceryl 1-monooctanoate

CAS No.: 502-54-5

Cat. No.: S536006

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Stability & Storage Overview

The table below summarizes the available quantitative data on storage conditions for **Glyceryl 1-monooctanoate** and a related compound, Glyceryl Monostearate (GMS), to provide a practical reference.

Property	Glyceryl 1-monooctanoate (Monooctanoin)	Glyceryl Monostearate (GMS) - for reference
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| **Recommended Long-Term Storage** | -80°C (in solvent, 6 months) -20°C (in solvent, 1 month) **Room temperature** (powder, continental US) [1] | **Room temperature** (cool, dry place) [2] | | **Appearance** | White to off-white solid [1] | White to light yellow, waxy powder [2] | | **Melting Point** | Information missing | 60-70°C [2] | | **Shelf Life** | Information missing | 24-36 months [2] | | **Moisture Sensitivity** | Hygroscopic DMSO impacts solubility [1] | Susceptible to saponification in presence of moisture, increasing acid value [2] | | **Handling** | Use newly opened, dry DMSO; aliquot to avoid repeated freeze-thaw cycles [1] | Store in a tightly closed container [2] |

Troubleshooting FAQs

Here are answers to common problems researchers might encounter:

Q1: What are the signs that my Glyceryl 1-monooctanoate stock solution has degraded? While specific degradation products for **Glyceryl 1-monooctanoate** are not listed in the search results, you should look for:

- **Change in Appearance:** A change from the original white to off-white solid color [1].
- **Increase in Acidity:** For related glycerol esters like Glyceryl Monostearate, an increase in **acid value** is a key indicator of hydrolysis (saponification), where esters react with trace water [2].
- **Loss of Efficacy:** A decrease in its intended antimicrobial activity in your assays [1] [3].

Q2: How can I prevent the hydrolysis of glycerol esters during storage? Hydrolysis is a primary stability issue. To mitigate it:

- **Control Moisture:** Always store the compound in a **tightly sealed container** to exclude atmospheric moisture [2].
- **Use Anhydrous Solvents:** As **Glyceryl 1-monooctanoate** is hygroscopic, ensure solvents like DMSO are fresh and dry [1].
- **Consider Antioxidants:** For long-term storage of related compounds, the addition of antioxidants like Butylated Hydroxytoluene (BHT) can be considered to prevent oxidative degradation [2].

Q3: What is the best way to prepare a stock solution to ensure stability?

- **Solvent:** DMSO is a suitable solvent, but it must be **hygroscopic**. Use a newly opened, anhydrous bottle [1].
- **Aliquoting:** Upon preparation, **immediately aliquot** the stock solution into single-use vials. This prevents repeated freeze-thaw cycles, which can inactivate the compound [1].
- **Storage:** Store aliquots at **-80°C for up to 6 months** or **-20°C for up to 1 month** [1].

Experimental Protocol: Antimicrobial Activity Assessment

The following methodology is adapted from research data to evaluate the antimicrobial properties of **Glyceryl 1-monooctanoate**, which is crucial for confirming the potency of your stored material [1] [3].

1. Objective To determine the minimum inhibitory concentration (MIC) of **Glyceryl 1-monooctanoate** against pathogenic yeast (e.g., *Candida albicans*), Gram-positive (e.g., *Staphylococcus aureus*), and Gram-negative bacteria (e.g., *Escherichia coli*).

2. Materials

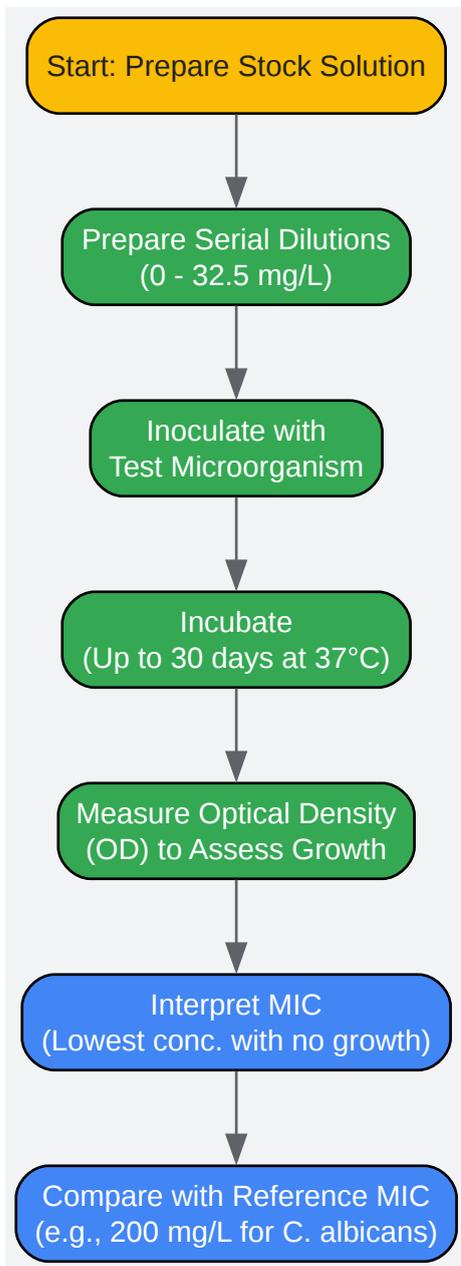
- **Glyceryl 1-monooctanoate** stock solution (e.g., prepared in DMSO) [1]
- Test microorganisms (*C. albicans*, *S. aureus*, *E. coli*)
- Appropriate culture broths (e.g., Mueller-Hinton Broth for bacteria, Sabouraud Dextrose Broth for yeast)
- 96-well microtiter plates
- Multichannel pipettes
- Incubator

3. Procedure

- **Sample Preparation:** Prepare a serial dilution of **Glyceryl 1-monooctanoate** in the culture medium across the 96-well plate. The tested concentration range can be from **0 mg/L to 32.5 mg/L** [3].
- **Inoculation:** Inoculate each well with a standardized suspension of the test microorganism.
- **Incubation:** Seal the plate and incubate at the appropriate temperature (e.g., 37°C) for the required duration. The cited study used an incubation period of **30 days** [3].
- **Analysis:** After incubation, measure the optical density (OD) to assess growth. The **MIC is defined as the lowest concentration that completely prevents visible growth.**

4. Data Interpretation Compare the MIC values from your experiment with established values. For example, the literature reports an MIC of 200 mg/L for *Candida albicans** [3]. A significant increase in the MIC from your stored material could indicate a loss of potency due to degradation.

This experimental workflow can be visualized as follows:



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Key Recommendations for Researchers

- **Prioritize Aliquoting:** The most critical practice is to **avoid repeated freeze-thaw cycles** by storing single-use aliquots [1].
- **Monitor Stability:** For critical long-term projects, periodically check the acid value (if feasible) or re-test the antimicrobial potency of your stored material against a control sample [2] [3].

- **Record Keeping:** Meticulously log the date of arrival, opening, and every use of the compound to track its effective shelf life in your lab.

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References

1. Glyceryl 1-monooctanoate | Antimicrobial [medchemexpress.com]
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